

Application Notes and Protocols: Hydrazine Nitrate in Gas-Generating Compositions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *hydrazine nitrate*

Cat. No.: *B078588*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **hydrazine nitrate** in gas-generating compositions. This document details the properties, applications, and experimental evaluation of **hydrazine nitrate** as an energetic component in formulations designed for rapid gas production.

Introduction to Hydrazine Nitrate for Gas Generation

Hydrazine nitrate (HN), with the chemical formula $\text{N}_2\text{H}_5\text{NO}_3$, is an energetic salt valued for its high nitrogen content and oxygen balance.^[1] It exists in two crystalline forms, a stable α -form and an unstable β -form, with the α -form typically used in explosive and propellant applications.^{[1][2]} Its key characteristics relevant to gas-generating compositions include good thermal stability, with a weight loss rate at 100°C that is slower than ammonium nitrate, and a high heat of explosion of approximately 3.829 MJ/kg.^{[1][2]} A significant advantage of **hydrazine nitrate** is that its combustion products are primarily gaseous, with a small average molecular weight, which is a desirable trait for efficient gas generation.^{[1][2]}

Applications of Hydrazine Nitrate in Gas-Generating Systems

Hydrazine nitrate has been investigated for and utilized in various gas-generating applications, primarily in the fields of propellants and explosives.

- **Liquid Propellants:** A notable application is in liquid propellant formulations. For instance, a mixture of 63% hydrazine, 32% **hydrazine nitrate**, and 5% water has been used as a standard propellant for experimental bulk-loaded liquid propellant artillery. This mixture is recognized for its predictable and stable performance, exhibiting a flat pressure profile during firing.
- **Solid Propellants and Gas Generants:** While comprehensive data on specific solid gas-generating formulations for applications like airbag inflators is limited in open literature, the inherent properties of **hydrazine nitrate** make it a candidate for such systems. Modern airbag inflators have moved away from toxic sodium azide to alternatives that often include nitrogen-rich fuels and non-metallic oxidizers. The high gas yield and clean combustion of **hydrazine nitrate** align with these requirements. Its role is often as an energetic oxidizer that can be combined with various fuels and binders to tailor the burn rate and gas output.
- **Explosives:** Due to its high detonation velocity and energy output, **hydrazine nitrate** is also a component in some explosive compositions.^{[1][2]}

Performance Characteristics of Hydrazine Nitrate Compositions

The performance of gas-generating compositions is critical for their application. Key parameters include detonation/combustion velocity, pressure, gas yield, and combustion temperature. Below are tables summarizing available quantitative data for compositions containing **hydrazine nitrate**.

Table 1: Detonation Properties of Pressed **Hydrazine Nitrate**

Density (g/cm ³)	Detonation Velocity (km/s)	Particle Velocity (km/s)	Detonation Pressure (GPa)
1.415	5.90	1.39	11.6
1.50	6.95	1.70	15.8
1.55	7.75	1.94	20.1
1.64	8.65	2.29	26.4
1.68	8.92	2.41	28.7

Data sourced from studies on pressed **hydrazine nitrate** charges.

Table 2: Theoretical Performance of a Liquid Bipropellant Formulation

Composition	Specific Impulse (s)	Density (g/cm ³)
Hydrazinium Mononitrate-Ammonium Nitrate/Methanol	255	1.34

This table presents theoretical performance data for a specific liquid bipropellant formulation and is intended to be illustrative of the energetic potential of **hydrazine nitrate** in such systems.

Experimental Protocols for Evaluation

The characterization of **hydrazine nitrate**-based gas-generating compositions involves a series of experiments to determine their performance and safety profiles.

Thermal Analysis: Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability, decomposition temperature, and mass loss characteristics of the gas-generating composition.

Methodology:

- **Sample Preparation:** A small, precisely weighed sample (typically 1-5 mg) of the gas-generating composition is placed in an aluminum or copper crucible.
- **Instrumentation:** A calibrated DSC/TGA instrument is used.
- **Experimental Conditions:**
 - The sample is heated at a constant rate (e.g., 5, 10, 15, and 20 °C/min) under a controlled atmosphere (typically an inert gas like nitrogen or argon).
 - The temperature range is set to cover the expected decomposition of the material (e.g., from ambient to 400°C).
- **Data Acquisition:** The instrument records the heat flow to or from the sample (DSC) and the change in sample mass (TGA) as a function of temperature.
- **Analysis:**
 - **DSC:** The onset temperature of exothermic peaks indicates the decomposition temperature. The area under the peak is proportional to the heat of decomposition.
 - **TGA:** The TGA curve shows the temperature at which mass loss occurs and the percentage of mass lost at different stages of decomposition.

Burn Rate Determination: Strand Burner Method

Objective: To measure the linear burning rate of the solid gas-generating composition at various pressures.

Methodology:

- **Sample Preparation:** A strand of the solid propellant with uniform dimensions (e.g., 5 mm x 5 mm x 50 mm) is prepared. The sides of the strand are typically coated with an inhibitor to ensure that burning occurs only on the end faces.
- **Instrumentation:** A Crawford-type strand burner is used. This consists of a high-pressure vessel equipped with a sample holder, an ignition system, and a means of measuring the time it takes for the flame front to travel a known distance.

- Experimental Procedure:
 - The prepared strand is mounted in the sample holder. Fuse wires are threaded through the propellant at a known distance apart.
 - The pressure vessel is sealed and pressurized with an inert gas (e.g., nitrogen) to the desired test pressure.
 - The propellant strand is ignited at one end using a hot wire or a pyrotechnic igniter.
 - As the propellant burns, the fuse wires are severed, and the time interval between these events is recorded electronically.
- Data Analysis: The burn rate (r) is calculated using the formula:
 - $r = L / t$
 - where L is the distance between the fuse wires and t is the time interval.
 - This procedure is repeated at various pressures to establish the burn rate versus pressure relationship, often expressed by Vieille's law: $r = aP^n$, where ' a ' and ' n ' are constants.

Gas Composition Analysis: Mass Spectrometry or Gas Chromatography

Objective: To identify and quantify the gaseous products of combustion.

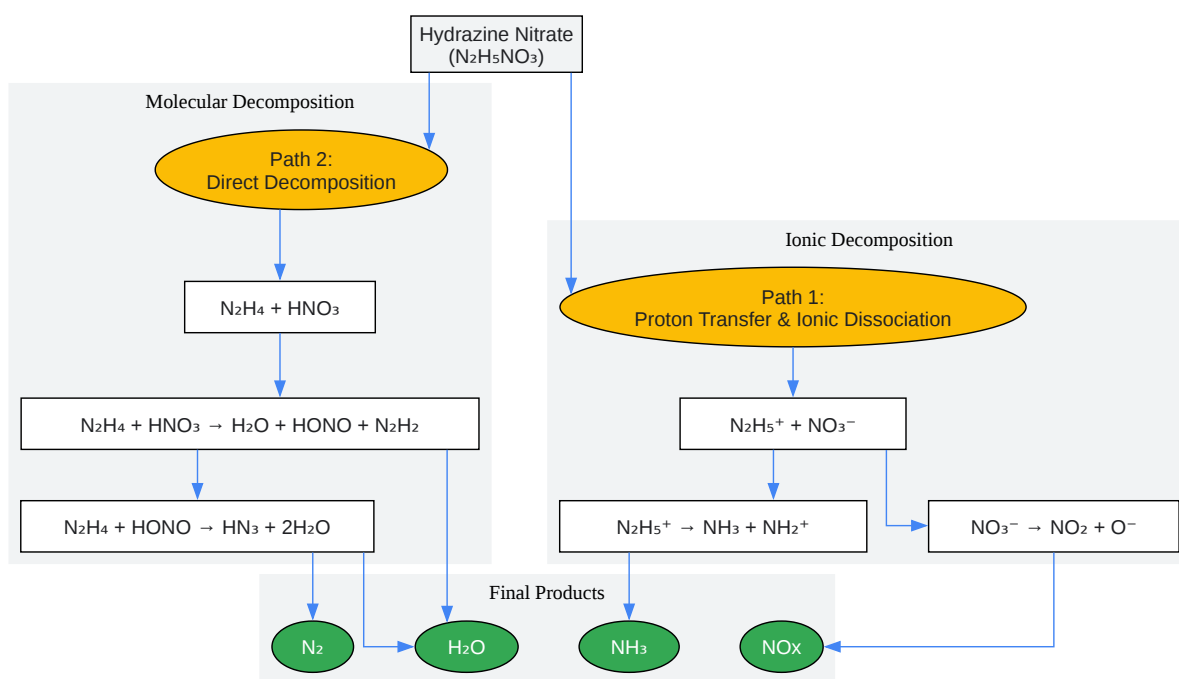
Methodology:

- Combustion: A sample of the gas-generating composition is combusted in a closed vessel or a specialized burner that allows for the collection of the gaseous products.
- Sampling: A sample of the combustion gas is collected using a gas-tight syringe or a sampling loop.
- Instrumentation: A Mass Spectrometer (MS) or a Gas Chromatograph-Mass Spectrometer (GC-MS) is used for analysis.

- Analysis:
 - The gas sample is introduced into the instrument.
 - The MS or GC-MS separates the different gas species and provides data on their mass-to-charge ratio and relative abundance.
 - By comparing the results to a library of known compounds, the composition of the combustion gases can be determined.

Visualizations

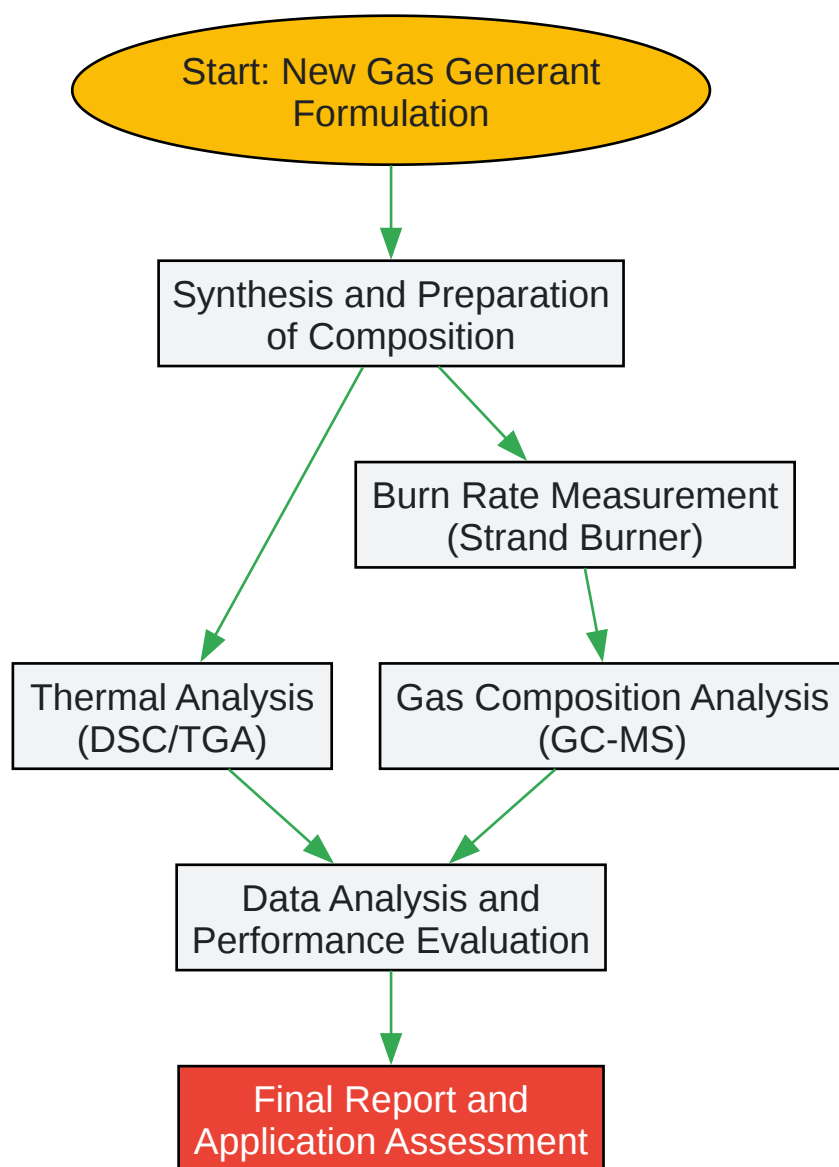
Chemical Decomposition Pathway of Hydrazine Nitrate



[Click to download full resolution via product page](#)

Caption: Decomposition pathways of **hydrazine nitrate**.

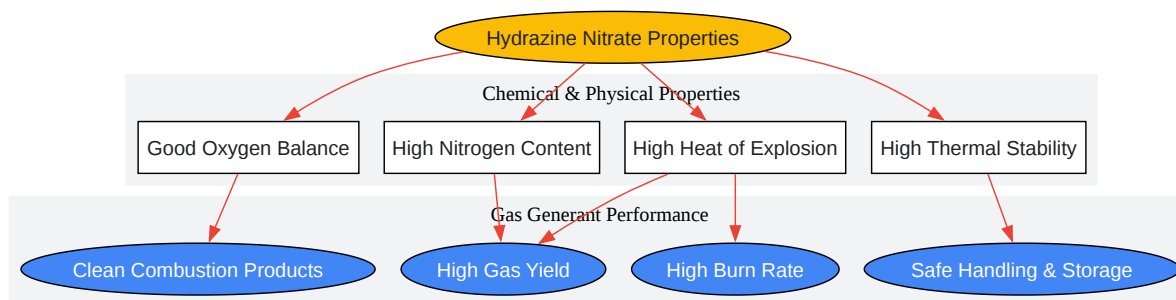
Experimental Workflow for Gas Generant Characterization



[Click to download full resolution via product page](#)

Caption: Workflow for characterizing gas generants.

Logical Relationship of Hydrazine Nitrate Properties to Gas Generant Performance



[Click to download full resolution via product page](#)

Caption: **Hydrazine nitrate** properties and performance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Hydrazine nitrate - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Hydrazine Nitrate in Gas-Generating Compositions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b078588#application-of-hydrazine-nitrate-in-gas-generating-compositions\]](https://www.benchchem.com/product/b078588#application-of-hydrazine-nitrate-in-gas-generating-compositions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com